

# Application Notes: LDN-193189

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## Compound of Interest

Compound Name: LDN-193665

Cat. No.: B13440549

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Topic: LDN-193189 Solubility and Application in DMSO

Audience: Researchers, scientists, and drug development professionals.

## Introduction

LDN-193189 is a potent and selective small molecule inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway.[1] It is a derivative of Dorsomorphin but exhibits greater specificity and is typically used at lower concentrations.[2][3] LDN-193189 primarily targets the BMP type I receptors ALK2 (ACVR1) and ALK3 (BMPRI1A), with IC50 values of 5 nM and 30 nM, respectively.[1][4] By inhibiting these receptors, it prevents the phosphorylation of downstream mediators SMAD1, SMAD5, and SMAD8, effectively blocking the canonical BMP signaling cascade.[1][2][5] Its high selectivity makes it a valuable tool for studying BMP signaling in various biological processes, including embryonic development, neurogenesis, and diseases like Fibrodysplasia Ossificans Progressiva (FOP).[6][7]

These application notes provide detailed information on the solubility of LDN-193189 in Dimethyl Sulfoxide (DMSO), protocols for preparing stock solutions, and its application in cell-based assays.

## Data Presentation: Solubility of LDN-193189 in DMSO

The solubility of LDN-193189 in DMSO can vary depending on the specific salt form (e.g., hydrochloride, dihydrochloride) and the purity of the compound. It is critical to use fresh,

anhydrous DMSO, as absorbed moisture can significantly reduce solubility.[8] Below is a summary of reported solubility data from various suppliers.

Form of LDN-193189	Reported Solubility in DMSO	Molar Concentration	Source
Hydrochloride Salt	~2 mg/mL	~4.5 mM	Cayman Chemical[9]
Dihydrochloride Salt	10 mM (~4.79 mg/mL)	10 mM	R&D Systems
Dihydrochloride Salt	10 mg/mL	~20.9 mM	MedchemExpress[10]
Hydrochloride Salt	≥16.4 mg/mL	≥30 mM	APExBIO[11]
Base Form	Up to 100 mM	100 mM	Cellagen Technology[5]
Base Form	≤ 2.5 mM (~1 mg/mL)	≤ 2.5 mM	STEMCELL Technologies[3]
Not Specified	Insoluble / Limited Solubility	Very Low	Selleck Chemicals, GlpBio[8][12]

Note: Due to the wide range of reported values, it is strongly recommended to consult the Certificate of Analysis or technical data sheet provided by the supplier for batch-specific solubility information. For compounds with limited solubility, warming to 37°C or sonication may aid in dissolution.[11][12][13]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM LDN-193189 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of LDN-193189 (dihydrochloride, MW: 479.4 g/mol ) in DMSO. Adjust calculations based on the specific molecular weight of your compound.

Materials:

- LDN-193189 powder (e.g., 5 mg)

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortexer
- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)

Procedure:

- Pre-warm DMSO: If necessary, warm the anhydrous DMSO to room temperature.
- Weigh Compound: Accurately weigh the desired amount of LDN-193189 powder. For example, to prepare ~1 mL of a 10 mM solution, use 5 mg of LDN-193189 dihydrochloride.
- Calculate Solvent Volume: Calculate the volume of DMSO required.
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
  - $\text{Volume (mL)} = (5 \text{ mg} / 479.4 \text{ mg/mmol}) / 10 \text{ mmol/L} = 1.043 \text{ mL}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the LDN-193189 powder.
- Mix Thoroughly: Cap the vial securely and vortex until the powder is completely dissolved.
- Aid Dissolution (if needed): If a precipitate is observed, warm the solution to 37°C for 2-5 minutes and vortex again.[\[6\]](#) An ultrasonic bath can also be used to facilitate dissolution.[\[11\]](#)  
[\[12\]](#)
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.[\[3\]](#)
- Storage: Store the stock solution aliquots at -20°C, protected from light. The stock solution is stable for at least six months when stored correctly.[\[6\]](#)[\[14\]](#)

## Protocol 2: Inhibition of BMP-Induced SMAD1/5/8 Phosphorylation in Cell Culture

This protocol provides a general workflow for treating cells with LDN-193189 to inhibit BMP4-induced signaling. This is often assessed by Western blot for phosphorylated SMAD1/5/8.

### Materials:

- Cells responsive to BMP signaling (e.g., C2C12 myoblasts)
- Complete cell culture medium
- Serum-free medium
- Recombinant BMP4 protein
- 10 mM LDN-193189 stock solution in DMSO
- Phosphate-Buffered Saline (PBS)
- Lysis buffer for protein extraction
- Western blot reagents

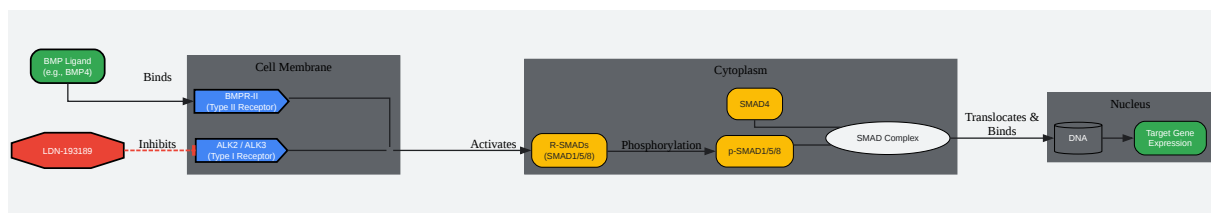
### Procedure:

- **Cell Seeding:** Plate cells at an appropriate density in multi-well plates and allow them to adhere and grow (typically 24 hours).
- **Serum Starvation:** When cells reach the desired confluency (e.g., 70-80%), aspirate the complete medium and wash once with PBS. Add serum-free medium and incubate for 4-6 hours to reduce basal signaling.
- **Pre-treatment with LDN-193189:**
  - Prepare working solutions of LDN-193189 by diluting the 10 mM DMSO stock into a serum-free medium. A common working concentration range is 10 nM to 100 nM.[\[2\]](#)

- Important: Ensure the final concentration of DMSO in the culture medium is non-toxic, typically below 0.1%.[\[3\]](#)
- Add the LDN-193189 working solution to the appropriate wells. Include a "vehicle control" well treated with the same final concentration of DMSO.
- Incubate for 1-2 hours.
- BMP4 Stimulation:
  - Prepare a BMP4 solution in a serum-free medium at the desired final concentration (e.g., 25-50 ng/mL).
  - Add the BMP4 solution to the wells (except for the unstimulated control).
  - Incubate for the desired stimulation time (e.g., 30-60 minutes for SMAD phosphorylation).
- Cell Lysis: Aspirate the medium, wash cells with ice-cold PBS, and add lysis buffer to extract total protein.
- Downstream Analysis: Quantify protein concentration and analyze the levels of phosphorylated SMAD1/5/8 and total SMAD1/5/8 by Western blot to determine the inhibitory effect of LDN-193189.

## Visualizations

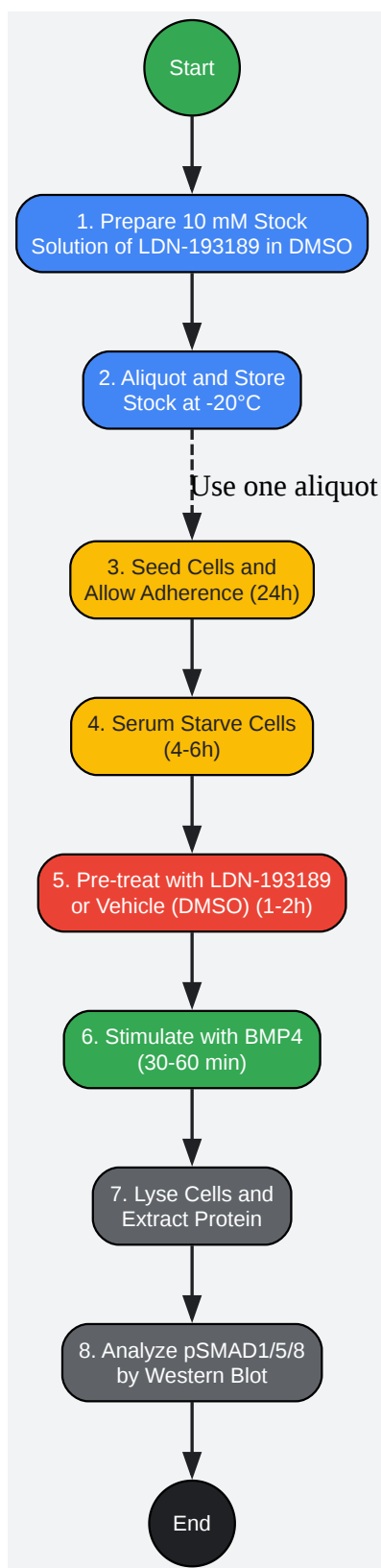
### BMP Signaling Pathway and LDN-193189 Inhibition



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Caption: Inhibition of the canonical BMP signaling pathway by LDN-193189.

## Experimental Workflow for LDN-193189 Cell-Based Assay



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